

Proper Disposal of Manganese Oxalate: A Procedural Guide

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Compound of Interest

Compound Name: **Manganese oxalate**

Cat. No.: **B019616**

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This document provides a comprehensive, step-by-step guide for the safe handling and disposal of **manganese oxalate**, designed for laboratory and research professionals. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

Immediate Safety and Hazard Information

Manganese oxalate is a hazardous chemical that requires careful handling. It is classified as harmful if swallowed or in contact with skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Key hazards are summarized below.

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)[\[4\]](#)
- H315: Causes skin irritation.[\[5\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)
- H360: May damage fertility or the unborn child.[\[5\]](#)
- H373: Causes damage to organs through prolonged or repeated exposure.[\[5\]](#)

- H411: Toxic to aquatic life with long-lasting effects.[5]

Essential Personal Protective Equipment (PPE): Before handling **manganese oxalate**, all personnel must be equipped with the following PPE:

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1][3][6]
- Hand Protection: Wear chemical-impermeable protective gloves.[1][3][6]
- Body Protection: Wear appropriate protective clothing, such as a lab coat and long-sleeved clothing, to prevent skin exposure.[1][2][3][7]
- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection may not be needed.[2][3] For large-scale use, emergency situations, or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[2][3]

Quantitative Exposure Limits

Personnel should be aware of the occupational exposure limits for manganese compounds to minimize health risks.

Regulatory Body	Exposure Limit Type	Value (mg/m ³)	Notes
OSHA	Permissible Exposure Limit (PEL)	5 mg/m ³	Ceiling limit, not to be exceeded at any time. [8]
NIOSH	Recommended Exposure Limit (REL)	1 mg/m ³	Time-Weighted Average (TWA) over a 10-hour workshift. [8]
NIOSH	Short-Term Exposure Limit (STEL)	3 mg/m ³	Not to be exceeded during any 5-minute work period. [8]
ACGIH	Threshold Limit Value (TLV)	0.02 mg/m ³	Respirable fraction, TWA over an 8-hour workshift. [8]
ACGIH	Threshold Limit Value (TLV)	0.2 mg/m ³	Inhalable fraction, TWA over an 8-hour workshift. [8]

Step-by-Step Disposal Protocol

Disposal of **manganese oxalate** must comply with all federal, state, and local regulations. [5] It should be treated as a hazardous chemical waste.

Step 1: Waste Collection and Segregation

- Do not mix **manganese oxalate** waste with other waste streams.
- Collect waste in a dedicated, suitable, and closed container to await disposal. [1]
- Avoid generating dust during collection. [1][6]

Step 2: Packaging and Labeling

- The waste container must be clearly labeled as "Hazardous Waste" and specify "**Manganese Oxalate.**"
- Ensure the container is tightly closed and stored in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store the container away from incompatible materials, such as oxidizing agents, and foodstuffs.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step 3: Final Disposal Method

- Never discharge **manganese oxalate** into sewer systems or drains.[\[1\]](#)
- The primary recommended disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.
- All disposal activities must be in accordance with the EPA guidelines listed in 40 CFR 261.3 and any applicable state or local regulations.[\[5\]](#)

Step 4: Contaminated Packaging

- Empty containers should be triple-rinsed (or the equivalent).[\[1\]](#)
- The rinsate should be collected and treated as hazardous waste.
- After proper rinsing, the packaging can be offered for recycling or reconditioning.[\[1\]](#)
Alternatively, it can be punctured to render it unusable and disposed of in a sanitary landfill, if local regulations permit.[\[1\]](#)

Accidental Spill and Release Measures

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

Immediate Actions:

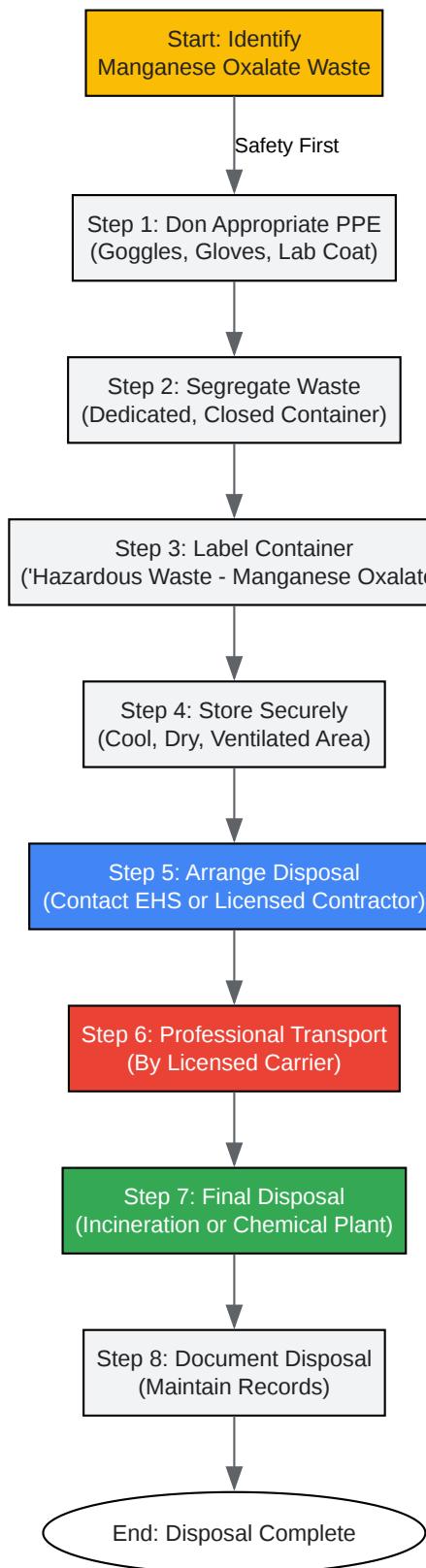
- Evacuate: Evacuate personnel to a safe area, keeping people away from and upwind of the spill.[1][6]
- Ventilate: Ensure the area is well-ventilated.[1][6]
- Eliminate Ignition Sources: Remove all sources of ignition from the area.[1]

Containment and Cleanup Protocol:

- Personal Protection: Responders must wear the appropriate PPE as described in Section 1, including respiratory protection.
- Containment: Prevent further spillage or leakage if it is safe to do so.[1][6] Do not allow the chemical to enter drains, sewers, or waterways.[1][5]
- Cleanup:
 - For small spills, carefully sweep up, vacuum, or absorb the material with an inert substance (e.g., sand, activated carbon).[5]
 - Collect the spilled material and place it into a suitable, closed container for disposal.[1][5]
 - Use spark-proof tools and explosion-proof equipment during cleanup.[1]
- Disposal of Cleanup Materials: All adhered or collected material from the spill should be promptly disposed of as hazardous waste, following the protocol in Section 3.[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **manganese oxalate**.

[Click to download full resolution via product page](#)**Caption: Manganese Oxalate Disposal Workflow.**

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.dk [fishersci.dk]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. Manganese oxalate | C₂MnO₄ | CID 69499 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. aksci.com [aksci.com]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- 8. nj.gov [nj.gov]
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